

Using perylene-3-boronic acid for fluorescent sensor development

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Compound of Interest

Compound Name: Perylene-3-boronic acid

CAS No.: 955121-20-7

Cat. No.: B3069531

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Application Note: Development of Fluorescent Sensors Using **Perylene-3-Boronic Acid**

Executive Summary

Perylene-3-boronic acid (PBA) represents a high-performance fluorophore scaffold that combines the exceptional photostability and high quantum yield of the perylene core with the versatile reactivity of the boronic acid functional group. Unlike traditional pyrene or fluorescein-based sensors, PBA offers excitation in the visible range (~435–445 nm), reducing cellular autofluorescence interference while maintaining a high molar extinction coefficient.

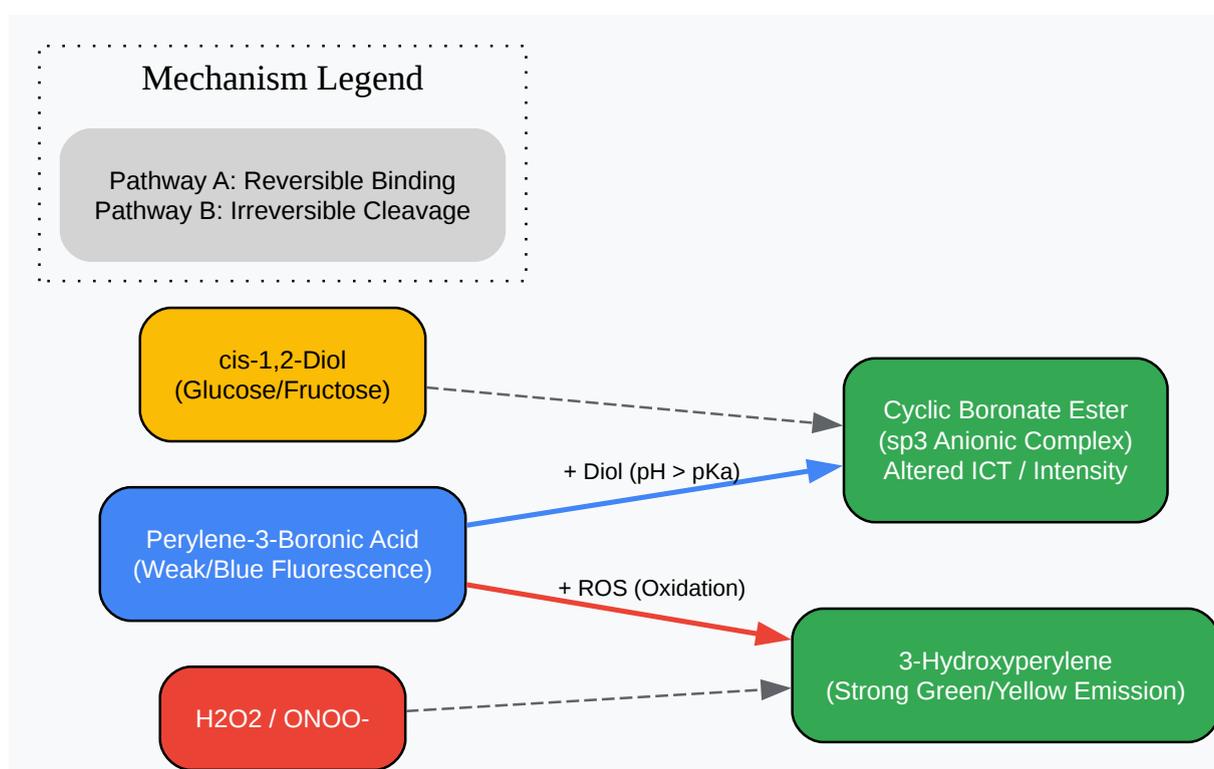
This guide details the protocols for utilizing PBA in two distinct sensing modalities:

- **Reversible Saccharide Detection:** Exploiting the Lewis acid-base interaction with cis-1,2-diols (e.g., glucose, fructose).
- **Irreversible ROS Detection:** Utilizing the chemoselective oxidative cleavage of the C–B bond by Hydrogen Peroxide () and Peroxynitrite ().

Mechanism of Action

The sensing utility of PBA relies on the modulation of its electronic structure upon reaction at the boron center.

- Pathway A (Saccharide Sensing - ICT Mechanism): In its neutral state, the boronic acid group is an electron-deficient Lewis acid (hybridized), acting as an electron-withdrawing group (EWG) on the perylene -system. Upon binding a diol in basic media, the boron atom adopts a tetrahedral anionic geometry (hybridized). This eliminates the electron-withdrawing character, altering the Internal Charge Transfer (ICT) state and resulting in a spectral shift or intensity change.
- Pathway B (ROS Sensing - Oxidative Cleavage): Reactive Oxygen Species (ROS) nucleophilically attack the boron center, inserting an oxygen atom and subsequently hydrolyzing the C–B bond. This converts the **perylene-3-boronic acid** into 3-hydroxyperylene (perylene-3-ol). This transformation yields a dramatic "turn-on" fluorescence response or ratiometric shift due to the formation of the highly emissive phenolate species.



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Figure 1: Dual-pathway sensing mechanism of **Perylene-3-boronic acid**. Pathway A involves reversible diol binding, while Pathway B involves irreversible oxidative cleavage.

Chemical Properties & Preparation

Property	Value / Description
CAS Number	955121-20-7
Molecular Formula	
MW	296.13 g/mol
Excitation Max ()	~435–440 nm (Solvent dependent)
Emission Max ()	~465–475 nm (PBA); ~500–520 nm (3-Hydroxyperylene)
Solubility	Soluble in DMSO, DMF, THF.[1] Poorly soluble in pure water.
Stock Concentration	Prepare 10 mM stock in anhydrous DMSO. Store at -20°C.

Preparation of Working Solution: PBA is hydrophobic. For aqueous sensing, it must be diluted into a buffer containing a co-solvent or surfactant.

- Standard Buffer: 10 mM PBS or HEPES (pH 7.4) containing 1–5% DMSO.
- Surfactant Addition: For high stability, add 0.05% Tween-20 or CTAB to prevent perylene aggregation (which causes fluorescence quenching).

Protocol A: Reactive Oxygen Species (H₂O₂) Detection

This protocol describes the use of PBA as a "turn-on" probe for hydrogen peroxide.

Reagents:

- PBA Stock Solution (10 mM in DMSO)
- Phosphate Buffer (PBS), 50 mM, pH 7.4
- working standards (10 M – 1 mM)

Step-by-Step Workflow:

- Probe Preparation: Dilute the PBA Stock Solution into PBS to a final concentration of 10 M.
 - Note: Ensure the final DMSO concentration is < 1% to minimize solvent effects.
- Baseline Measurement: Aliquot 190 L of the probe solution into a black 96-well microplate. Measure fluorescence (nm, nm) to establish the background signal ().
- Analyte Addition: Add 10 L of standards to the wells. Include a solvent blank.
- Incubation: Incubate at 37°C for 30 minutes in the dark.
 - Mechanistic Insight: The oxidation rate is temperature-dependent. 37°C mimics physiological conditions for biological assays.
- Readout: Measure the fluorescence spectrum again (

).

- Data Analysis: Calculate the fluorescence response ratio (

) or differential fluorescence (

). Plot

at the emission peak of 3-hydroxyperylene (~510 nm) vs.

.

Expected Results:

- A gradual decrease in the blue emission (470 nm) and a significant emergence of a green/yellow emission band (500–520 nm) corresponding to the phenol product.

Protocol B: Saccharide (Glucose/Fructose) Sensing

Boronic acid-diol binding is pH-dependent. The boron must be in the tetrahedral boronate form to bind diols effectively, or the binding must shift the pKa such that the complex becomes tetrahedral at the experimental pH.

Reagents:

- PBA Stock Solution (10 mM in DMSO)
- Carbonate Buffer, 50 mM, pH 10.0 (High pH favors boronate formation)
 - Alternative: For physiological pH (7.4), an external Lewis base (like fluoride) or a specific pKa-tuned derivative is often required. For pure PBA, pH 9–10 is optimal for sensitivity.
- D-Fructose and D-Glucose standards (0 – 100 mM).

Step-by-Step Workflow:

- Buffer Setup: Prepare 50 mM Carbonate Buffer (pH 10.0) with 5% DMSO.
- Probe Dilution: Add PBA to a final concentration of 5

M.

- Titration: Add increasing concentrations of saccharide (0, 1, 5, 10, 20, 50, 100 mM) to the probe solution.
- Equilibration: Mix by pipetting and let stand for 10 minutes at room temperature.
- Spectroscopy: Record emission spectra (nm).
- Analysis:
 - Observe changes in peak intensity.[2] Fructose usually binds with higher affinity () than glucose () for monoboronic acids.
 - Benesi-Hildebrand Plot: Plot vs. to determine the binding constant ().

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Precipitation / Turbidity	Perylene aggregation in water.	Increase DMSO to 10% or add 0.1% CTAB/Triton X-100.
Low Sensitivity to Glucose	pH is too low for boronate formation.	Increase pH to > pKa of the boronic acid (~8.5–9.0) or use Fructose (higher affinity).[3]
High Background Signal	Impurities or oxidation of stock.	Use freshly prepared stock. Store under . Verify purity via HPLC.
Photobleaching	Excessive excitation power.	Perylene is stable, but reduce laser power or exposure time if drift is observed.

References

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